

# Application Note & Protocol: Preparation of ABT-263 (Navitoclax) Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Abt 263

Cat. No.: B1683852

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

ABT-263, also known as Navitoclax, is a potent, orally bioavailable small-molecule inhibitor of the B-cell lymphoma-2 (Bcl-2) family of anti-apoptotic proteins.[1][2][3] It specifically targets Bcl-2, Bcl-xL, and Bcl-w, which are key regulators of the intrinsic apoptotic pathway.[4]

Overexpression of these proteins is a common mechanism by which cancer cells evade apoptosis, contributing to tumor progression and resistance to therapy.[4][5] By mimicking the action of pro-apoptotic BH3-only proteins, ABT-263 binds to and neutralizes Bcl-2, Bcl-xL, and Bcl-w, thereby releasing pro-apoptotic proteins like Bax and Bak to initiate programmed cell death.[4][6]

Accurate and consistent preparation of ABT-263 stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo experiments. This document provides a detailed protocol for the solubilization and storage of ABT-263 in Dimethyl Sulfoxide (DMSO).

## ABT-263 Properties and Solubility

A summary of the key physicochemical properties of ABT-263 is provided in the table below. This data is essential for accurate calculations and handling.

Property	Value	Citations
Synonyms	Navitoclax, A-855071	[6][7]
Molecular Formula	C <sub>47</sub> H <sub>55</sub> ClF <sub>3</sub> N <sub>5</sub> O <sub>6</sub> S <sub>3</sub>	[4][6]
Molecular Weight	974.61 g/mol	[1][4][6]
Appearance	White to off-white powder; Crystalline solid	[2][7]
Solubility in DMSO	≥25 mg/mL. Varies by supplier, with values up to 100 mg/mL reported.	[1][2][7][8]
Solubility in Water	Insoluble	[4][8]
Solubility in Ethanol	Insoluble or sparingly soluble (~0.5 mg/mL)	[4][7][8]

## Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of ABT-263 in DMSO, a common concentration for laboratory use.

### 3.1. Materials and Equipment

- ABT-263 powder (solid form)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

- Ultrasonic bath (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

### 3.2. Calculation of Required Mass

To prepare a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

Example for 1 mL (0.001 L) of a 10 mM (0.01 M) stock solution:  $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 974.61 \text{ g/mol} \times 1000 \text{ mg/g}$  Mass (mg) = 9.746 mg

### 3.3. Step-by-Step Procedure

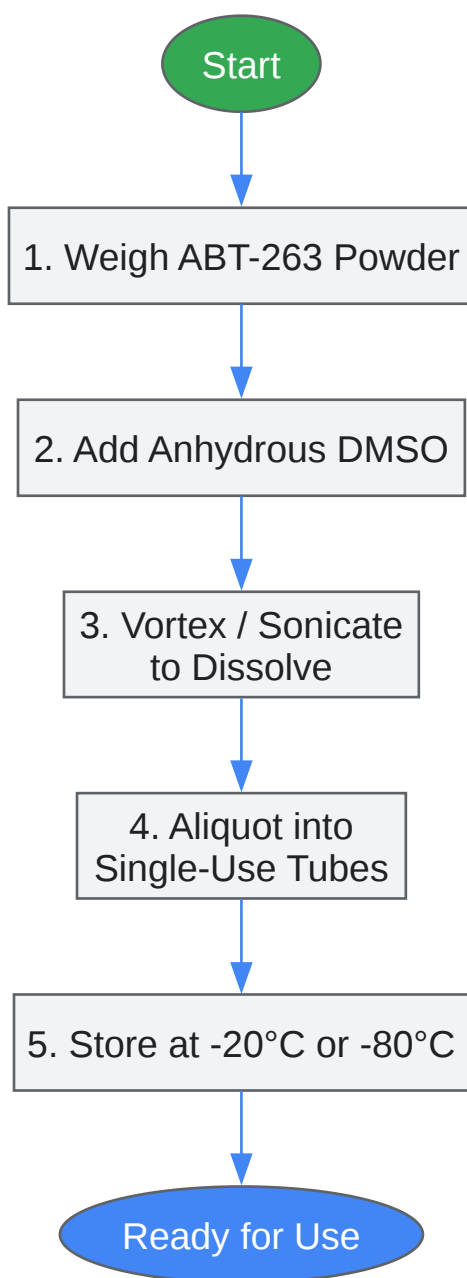
- Preparation: In a controlled environment, bring the vial of ABT-263 powder to room temperature before opening to prevent moisture condensation.
- Weighing: Carefully weigh out the calculated amount (e.g., 9.75 mg for a 1 mL stock) of ABT-263 powder and place it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of fresh, high-purity DMSO (e.g., 1 mL) to the tube containing the ABT-263 powder.
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Solubilization Aid (if necessary): If the compound does not fully dissolve, gently warm the tube to 37°C for 10 minutes and/or place it in an ultrasonic bath for a few minutes.<sup>[4]</sup> Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.<sup>[1][3]</sup>
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots as recommended below.

## Storage and Stability

Proper storage is crucial to maintain the potency and stability of the ABT-263 stock solution.

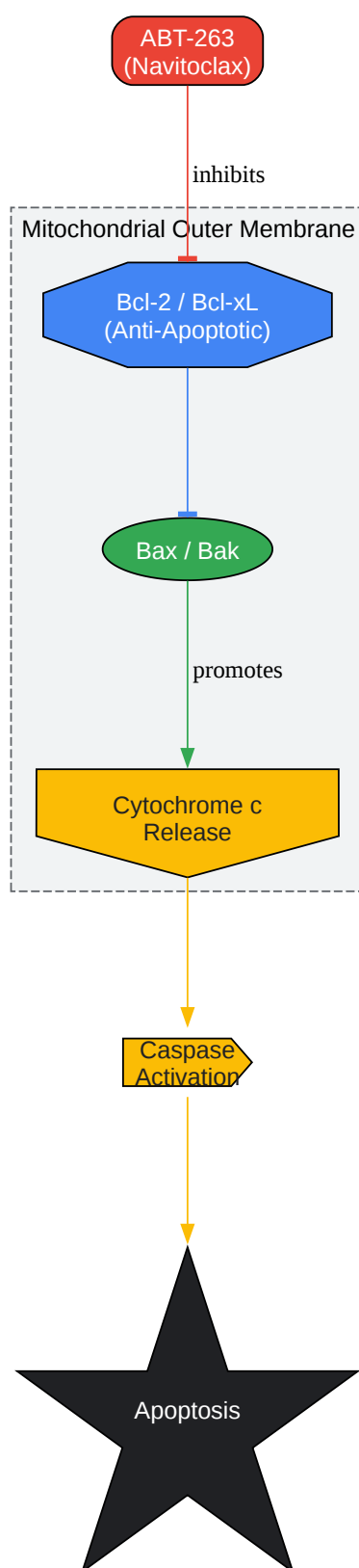
- Solid Compound: Store the lyophilized powder at -20°C, desiccated. In this form, the chemical is stable for at least 24 months.[\[1\]](#)
- Stock Solution in DMSO:
  - Short-term (up to 1 month): Store aliquots at -20°C.[\[3\]](#)[\[8\]](#)
  - Long-term (up to 1-2 years): For maximum stability, store aliquots at -80°C.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Important: Always use fresh DMSO, as absorbed moisture can reduce the solubility of ABT-263.[\[8\]](#) It is strongly recommended to aliquot the stock solution to avoid multiple freeze-thaw cycles.[\[1\]](#)[\[3\]](#)

## Visual Summaries



[Click to download full resolution via product page](#)

Caption: Workflow for preparing ABT-263 stock solution.



[Click to download full resolution via product page](#)

Caption: ABT-263 inhibits Bcl-2/xL, inducing apoptosis.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ABT-263 (Navitoclax) (#79381) Datasheet With Images | Cell Signaling Technology [cellsignal.com]
- 2. Navitoclax (ABT-263) | High-Purity Bcl-2 Inhibitor For Oncology Research [octagonchem.com]
- 3. abmole.com [abmole.com]
- 4. apexbt.com [apexbt.com]
- 5. Navitoclax (ABT-263) | BCL inhibitor | CAS 923564-51-6 | Buy Navitoclax (ABT-263) from Supplier InvivoChem [invivochem.com]
- 6. Abt 263 | C47H55ClF3N5O6S3 | CID 24978538 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. selleckchem.com [selleckchem.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. Navitoclax | ABT-263 | Bcl-2 inhibitor | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Application Note & Protocol: Preparation of ABT-263 (Navitoclax) Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683852#preparing-abt-263-stock-solution-in-dmsol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)